In Vitro Potency of ALG-055009: A Technical Guide

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Compound of Interest

Compound Name:	*ALG-055009*
Cat. No.:	*B15540696*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro potency of **ALG-055009**, a novel, potent, and selective thyroid hormone receptor beta (THR-β) agonist. The document outlines key quantitative data, detailed experimental methodologies, and visual representations of associated signaling pathways and workflows to support further research and development.

Core Data Presentation

The in vitro potency of **ALG-055009** has been characterized using various assays, demonstrating its high affinity and selectivity for the THR-β receptor. The following tables summarize the key quantitative findings.

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Assay Type	Cell Line/System	Parameter	ALG-055009	Resmetirom (MGL-3196)	VK-2809 Parent	Reference
THR-β Agonist Activity	Cell-Based Assays	EC50 (nM)	50	2366	269	[1]
THR-α Agonist Activity	Cell-Based Assays	EC50 (nM)	191	5927	297	[1]
Relative THR-β Selectivity	(α/β)	-	3.8	2.5	1.1	[1]
Transcriptional Activation	Huh-7 Cells	Potency vs. MGL-3196	~34x more potent	-	-	

Table 1: Comparative In Vitro Potency of THR-β Agonists. This table highlights the superior potency and selectivity of **ALG-055009** for the THR-β receptor compared to other THR-β agonists in development.

Signaling Pathway

ALG-055009 exerts its effects by selectively binding to and activating the thyroid hormone receptor beta (THR-β), a nuclear receptor predominantly expressed in the liver. This activation leads to a cascade of downstream events that ultimately regulate lipid metabolism and reduce hepatic steatosis.

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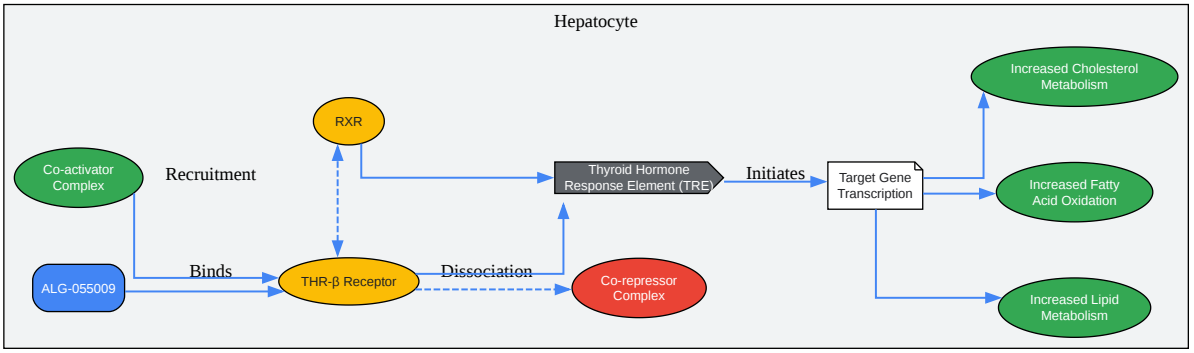

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Caption: ALG-055009 activates the THR-β signaling pathway in hepatocytes.

Experimental Protocols & Workflows

The following sections provide detailed methodologies for the key in vitro assays used to characterize the potency of **ALG-055009**.

LanthaScreen™ TR-FRET Co-regulator Recruitment Assay

This cell-free assay measures the ability of a compound to modulate the interaction between the THR-β ligand-binding domain (LBD) and a co-regulator peptide.

Experimental Workflow:

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References

- 1. tools.thermofisher.com [tools.thermofisher.com]

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